

Barium Chromate as a Yellow Pigment in Paints: Application Notes and Protocols

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Compound of Interest

Compound Name: Barium chromate

Cat. No.: B076100

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium chromate (BaCrO_4), identified as Pigment Yellow 31 (C.I. 77103), is an inorganic compound that presents as a pale, lemon-yellow powder.[1][2] Historically, it has been utilized as a colorant in artists' paints, notably by Impressionist painters like Renoir and Monet.[2] Beyond its use as a yellow pigment, **barium chromate** serves a significant industrial role as an anti-corrosive agent in primers for metals, including applications in the aerospace and marine industries.[3][4] Its anti-corrosive properties are attributed to the slow release of chromate ions, which passivate the metal surface.[2]

This document provides detailed application notes and experimental protocols for the use of **barium chromate** as a yellow pigment in paint formulations. It is intended for researchers, scientists, and professionals in drug development who may encounter or utilize such pigments in their work.

Note: **Barium chromate** contains hexavalent chromium, a known human carcinogen.[5] All handling and experimental procedures should be conducted with appropriate personal protective equipment (PPE) in a well-ventilated area, adhering to all relevant safety regulations.

Data Presentation: Physicochemical and Performance Properties

The following tables summarize the key quantitative data for **barium chromate**, facilitating comparison and use in experimental design.

Table 1: Physicochemical Properties of **Barium Chromate**

Property	Value	Reference(s)
CI Name	Pigment Yellow 31	[6]
CAS Number	10294-40-3	[5]
Molecular Formula	BaCrO ₄	[5]
Molar Mass	253.32 g/mol	[5]
Appearance	Pale yellow powder	[7]
Density	4.0 - 4.5 g/cm ³	[8]
Bulk Density	0.8 - 1.0 g/cc	[8]
Oil Absorption	12 - 25 g/100g	[8][9][10]
Water Solubility	≤ 1%	[8]
Refractive Index	1.94 - 1.98	[6]

Table 2: Performance Characteristics of **Barium Chromate** in Paint Formulations

Performance Metric	Value/Rating	Reference(s)
Lightfastness	Excellent	[11]
Tinting Strength	Low	[6]
Opacity	Low	[6]
Heat Stability	Stable up to 600°C	[11]

Experimental Protocols

Protocol 1: Synthesis of Barium Chromate Pigment via Precipitation

This protocol details the laboratory-scale synthesis of **barium chromate** pigment through a precipitation reaction.

Materials and Reagents:

- Barium chloride (BaCl_2) or Barium nitrate ($\text{Ba}(\text{NO}_3)_2$)
- Sodium dichromate ($\text{Na}_2\text{Cr}_2\text{O}_7$) or Potassium dichromate ($\text{K}_2\text{Cr}_2\text{O}_7$)
- Deionized water
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment

Equipment:

- Reaction vessel with a stirrer
- Heating mantle or water bath
- pH meter
- Filtration apparatus (e.g., Buchner funnel and vacuum flask)
- Drying oven

Procedure:

- Preparation of Reactant Solutions:
 - Prepare a 0.8 M solution of barium chloride in deionized water.
 - Prepare a 0.4 M solution of sodium dichromate in deionized water.
- Reaction:
 - Transfer the barium chloride solution to the reaction vessel and heat to 45°C while stirring.

- Adjust the pH of the barium chloride solution to 7 using dilute NaOH or HCl as needed.
- Slowly add the sodium dichromate solution to the barium chloride solution. The reaction is:
$$2\text{BaCl}_2 + \text{Na}_2\text{Cr}_2\text{O}_7 + \text{H}_2\text{O} \rightarrow 2\text{BaCrO}_4\downarrow + 2\text{NaCl} + 2\text{HCl}.$$
- Maintain the temperature at 45°C and continue stirring for 10 minutes to allow the precipitate to digest.[\[2\]](#)
- Isolation and Purification:
 - Allow the yellow precipitate of **barium chromate** to settle.
 - Separate the precipitate by vacuum filtration.
 - Wash the precipitate several times with deionized water to remove soluble byproducts.
- Drying:
 - Dry the filtered pigment in a drying oven at 60-80°C until a constant weight is achieved.[\[2\]](#)

Expected Outcome:

- A fine, pale-yellow powder of **barium chromate**.
- Under optimal conditions, a yield of approximately 93% can be expected, with a purity of up to 98%.[\[12\]](#)

Protocol 2: Formulation of an Oil-Based Paint with Barium Chromate

This protocol describes the basic steps for dispersing **barium chromate** pigment into a linseed oil binder to create a simple oil-based paint.

Materials and Reagents:

- **Barium chromate** pigment (synthesized as per Protocol 1 or commercially sourced)
- Refined linseed oil

- (Optional) Driers, such as cobalt naphthenate

Equipment:

- Glass muller and slab
- Spatula
- Small containers for paint storage

Procedure:

- Pigment Preparation:
 - Place a small amount of **barium chromate** pigment onto the center of the glass slab.
- Binder Addition:
 - Create a small well in the center of the pigment pile and add a few drops of linseed oil. The oil absorption value (Table 1) can be used as a starting guide for the amount of oil required.
- Dispersion:
 - Use the spatula to initially mix the oil and pigment into a stiff paste.
 - Use the glass muller in a circular or figure-eight motion to grind the paste. This process, known as "mulling," ensures that each pigment particle is thoroughly wetted by the binder, resulting in a smooth and consistent paint.
 - Continue mulling, adding small increments of oil as needed, until the desired paint consistency is achieved.
- (Optional) Drier Addition:
 - If faster drying time is desired, a very small amount of a drier can be incorporated during the final stages of mulling.

- Storage:
 - Transfer the prepared paint to a small, airtight container.

Protocol 3: Evaluation of Paint Performance

A. Drying Time Assessment (ASTM D1640)

This test determines the different stages of drying of a paint film.

Procedure:

- Apply the formulated paint to a non-porous substrate (e.g., a glass panel) at a uniform thickness.
- At regular intervals, touch the paint film lightly with a clean, dry finger.
- Record the time at which the paint is:
 - Set-to-touch: The point at which the paint is no longer tacky and does not transfer to the finger.
 - Dry-hard: The point at which the film is resistant to moderate pressure without showing any indentation or tackiness.

B. Lightfastness Testing

A simplified method to assess the pigment's resistance to fading upon light exposure.

Procedure:

- Apply the paint to a stable support (e.g., primed paper or panel).
- Once fully cured, cover half of the painted surface with an opaque material.
- Expose the sample to a consistent light source (natural sunlight or a UV lamp).
- Periodically remove the opaque cover and compare the exposed and unexposed sections to observe any color change. A standardized method for this is the Blue Wool Scale test, where

a rating of 6 or higher is considered good for artists' materials.

C. Anti-Corrosion Performance (Salt Spray Test - ASTM B117)

This is an accelerated corrosion test to evaluate the protective properties of a primer containing **barium chromate**.

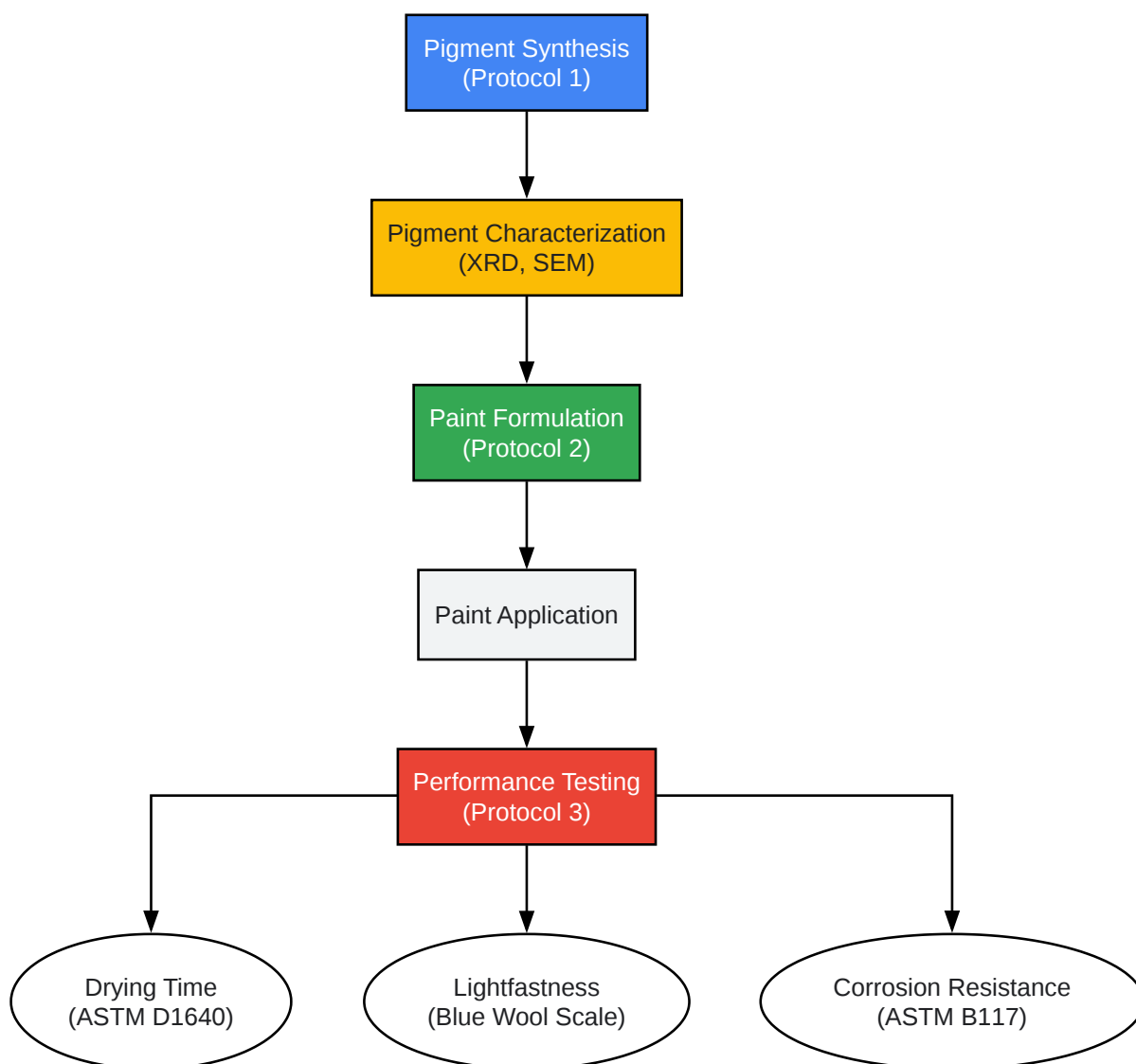
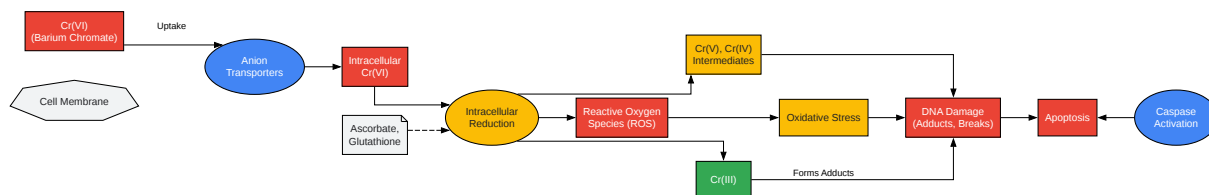
Procedure:

- Prepare steel panels by cleaning and degreasing them.
- Apply the **barium chromate**-formulated primer to the panels at a controlled thickness.
- Create a scribe mark through the coating to the metal substrate.
- Place the panels in a salt spray cabinet, which maintains a controlled environment of a 5% salt fog at 35°C.
- Periodically inspect the panels for signs of corrosion, such as blistering, rusting, and creepage of corrosion from the scribe mark. The duration of the test can range from 100 to over 1000 hours.

Mandatory Visualizations

Signaling Pathway of Hexavalent Chromium Toxicity

Hexavalent chromium (Cr(VI)), the form of chromium in **barium chromate**, is a known human carcinogen. Its toxicity is mediated by its uptake into cells and subsequent intracellular reduction, which generates reactive oxygen species (ROS) and chromium intermediates that can damage DNA and other cellular components.



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